

safety and handling precautions for Tris(hydroxymethyl)phosphine

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Compound of Interest

Compound Name: *Tris(hydroxymethyl)phosphine*

Cat. No.: *B1196123*

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An In-depth Technical Guide to the Safe Handling of **Tris(hydroxymethyl)phosphine**

Introduction

Tris(hydroxymethyl)phosphine, with the chemical formula $P(CH_2OH)_3$, is a multifunctional organophosphorus compound characterized by three hydroxymethyl groups and a tertiary phosphine.[1] It presents as a white solid and is utilized in various chemical syntheses.[1] Given its hazardous properties, a thorough understanding of its safety and handling precautions is imperative for researchers, scientists, and drug development professionals. This guide provides comprehensive information on the safe handling, storage, and emergency procedures for **Tris(hydroxymethyl)phosphine**.

Hazard Identification

Tris(hydroxymethyl)phosphine is classified as a hazardous chemical. It is toxic if swallowed, causes skin irritation, and can result in serious eye damage.[2] It may also cause respiratory irritation.[2]

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Signal Word	Hazard Statement
Acute toxicity, oral	3	Danger	H301: Toxic if swallowed[1][2][3]
Skin corrosion/irritation	2	Warning	H315: Causes skin irritation[1][2][3]
Serious eye damage/eye irritation	1	Danger	H318: Causes serious eye damage[1][2][3]
Specific target organ toxicity — single exposure	3	Warning	H335: May cause respiratory irritation[1][2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tris(hydroxymethyl)phosphine** is provided below.

Property	Value
Molecular Formula	C3H9O3P[1][4][5]
Molar Mass	124.08 g/mol [1][4]
Appearance	White solid[1][6]
Melting Point	48-56 °C[5]
Boiling Point	111-113 °C at 2.5 mmHg[5]
Solubility	Soluble in water, alcohols, and DMF[1][2]

Handling and Storage

Handling

- Avoid contact with skin and eyes.[4][6]
- Do not breathe dust, vapor, mist, or gas.[2][6]

- Use only under a chemical fume hood.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Handle and store under an inert gas as the compound is air and moisture sensitive.[4]

Storage

- Store in a cool, dry, and well-ventilated place.[2][4][6]
- Keep the container tightly closed.[2][4][6]
- Incompatible materials include halogens, oxygen, and strong oxidizing agents.[2][6]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling

Tris(hydroxymethyl)phosphine.

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2][4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2][6] Gloves must be inspected prior to use.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

First Aid Measures

Immediate medical attention is required in case of exposure.

- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[2][4] Rinse mouth with water.[4][6]

- If on Skin: Immediately wash with plenty of soap and water.[2] Remove contaminated clothing and shoes.[6] Get medical aid.[6]
- If in Eyes: Rinse cautiously with water for at least 15 minutes.[4][6] Remove contact lenses, if present and easy to do.[4] Continue rinsing and seek immediate medical advice.[4][6]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2] If not breathing, give artificial respiration.[6] If breathing is difficult, give oxygen.[6] Call a POISON CENTER or doctor/physician if you feel unwell.[2]

Fire and Explosion Hazards

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][6]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can include carbon monoxide, carbon dioxide, and oxides of phosphorus.[2][6]
- Fire-Fighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2][6]

Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 5.0.[6] Evacuate personnel to safe areas.[2] Avoid dust formation.[2][4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up and shovel the material into suitable containers for disposal.[2][4]

Toxicology

The toxicological properties of **Tris(hydroxymethyl)phosphine** have not been fully investigated.[2] However, available data indicates its potential for significant health effects.

Test	Species	Route	Value	Classification
LD50	Rat	Oral	178 mg/kg	Toxic if swallowed[4][6]
Draize test	Rabbit	Eye	100 uL/24H	Severe[6]
Draize test	Rabbit	Skin	500 uL/24H	Severe[6]

No data is available regarding carcinogenicity, mutagenicity, or reproductive effects.[6]

Disposal Considerations

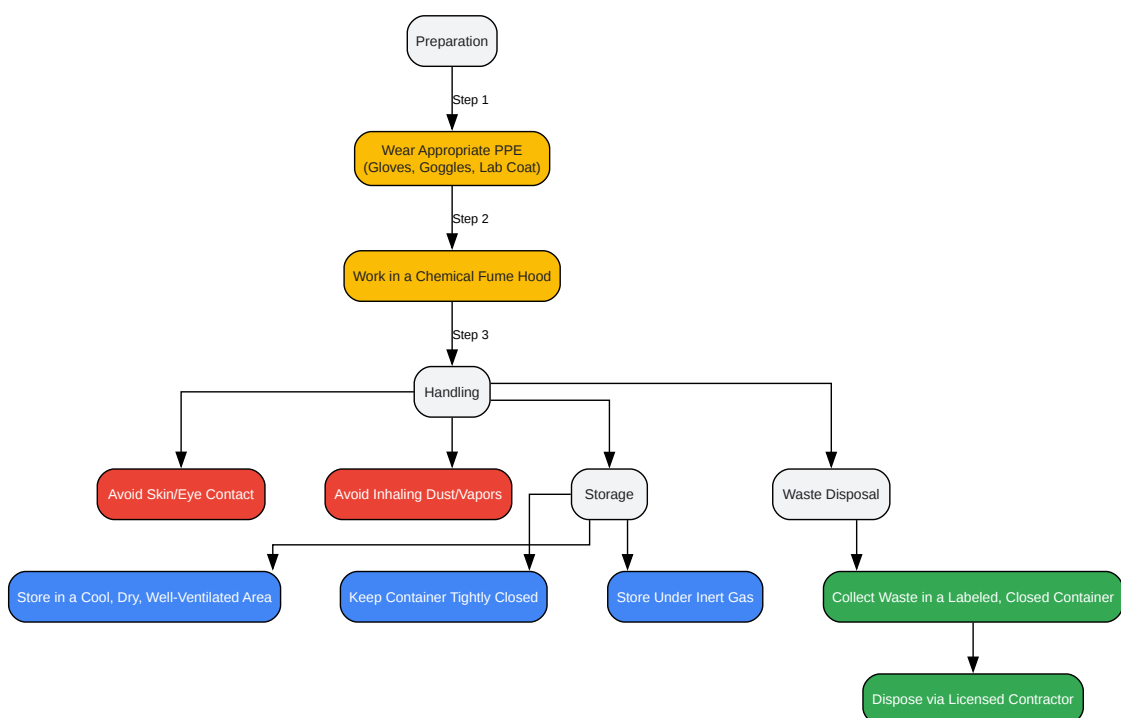
Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2][6] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[4] Dispose of the container and unused contents in accordance with federal, state, and local requirements.

Reactivity

- Chemical Stability: Stable under recommended storage conditions.[4]
- Conditions to Avoid: Exposure to air and moisture may affect product quality.[4] Incompatible materials.[6]
- Incompatible Materials: Strong oxidizing agents, halogens, and oxygen.[2][6]
- Hazardous Decomposition Products: Carbon monoxide, oxides of phosphorus, carbon dioxide, and formaldehyde.[6]
- Hazardous Polymerization: Will not occur.[2][6]

Visual Guides

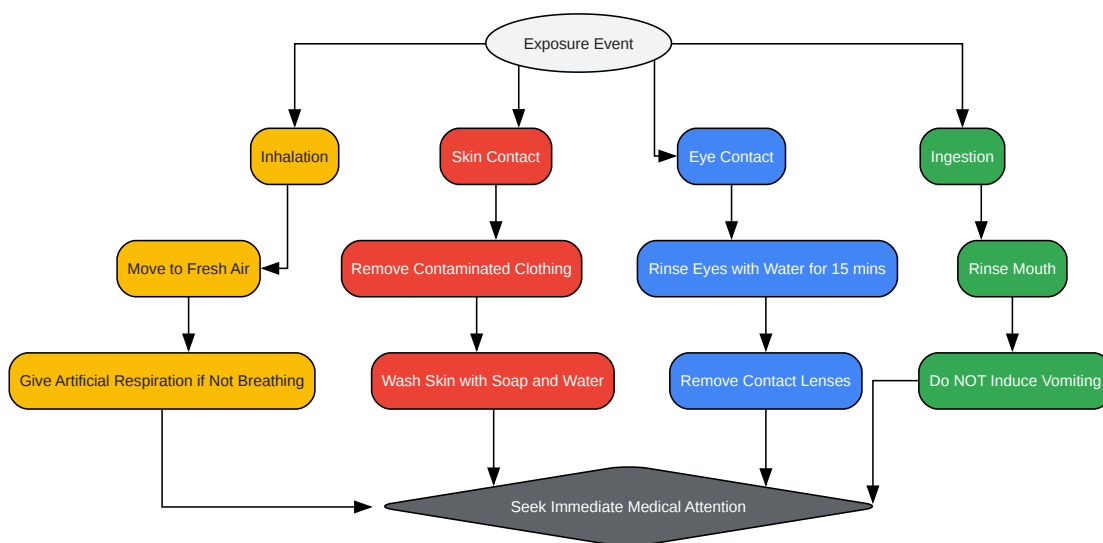
Safe Handling Workflow



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Caption: Safe handling workflow for **Tris(hydroxymethyl)phosphine**.

First Aid Response



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Caption: First aid response for **Tris(hydroxymethyl)phosphine** exposure.

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